

causes and solutions for depurination during detritylation of 5'-O-DMT-dT

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Compound of Interest

Compound Name: 5'-O-DMT-dT

Cat. No.: B015610

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Technical Support Center: Oligonucleotide Synthesis

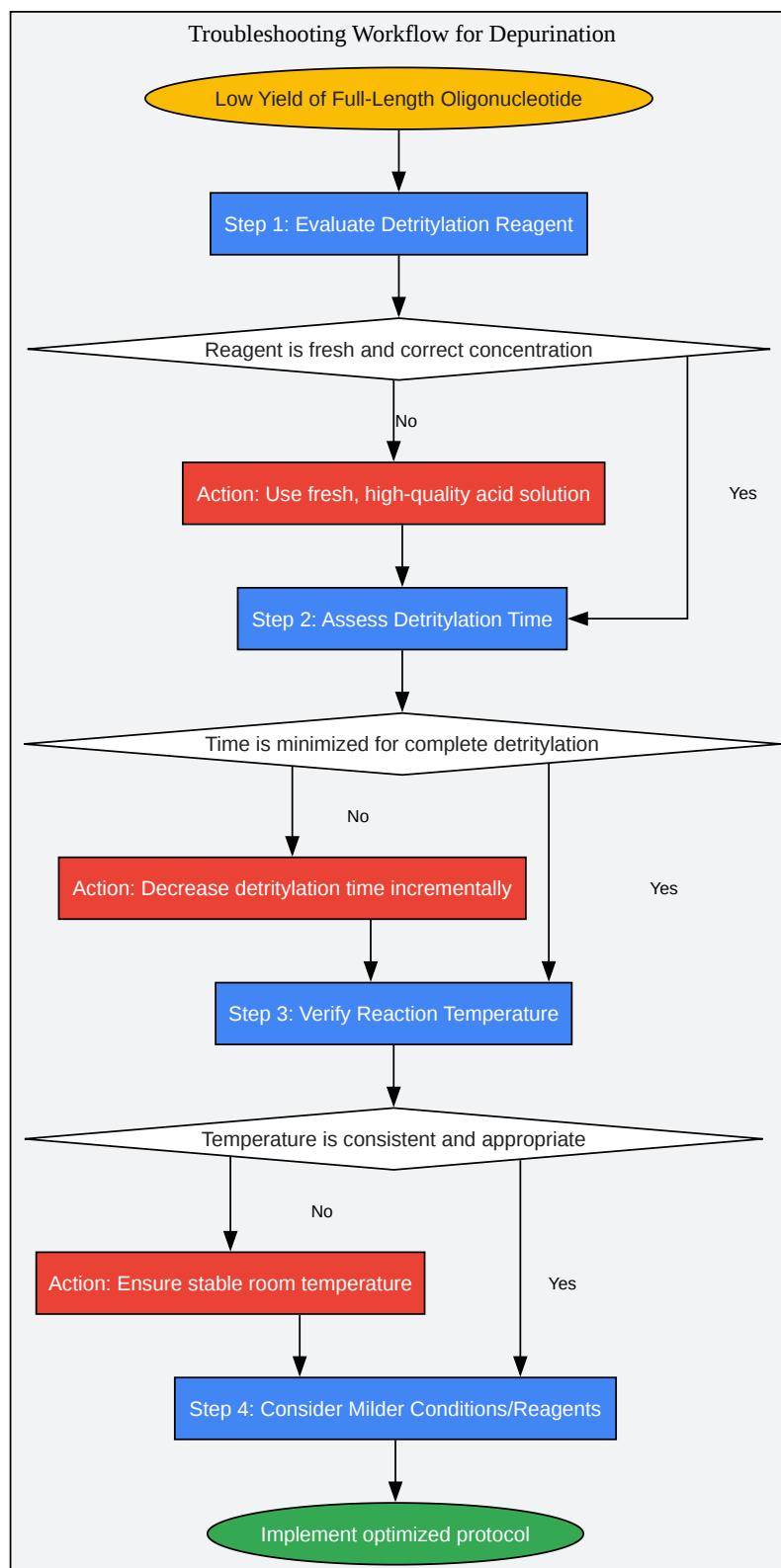
This technical support center provides troubleshooting guidance and frequently asked questions concerning depurination during the detritylation of **5'-O-DMT-dT** and other nucleotides in oligonucleotide synthesis.

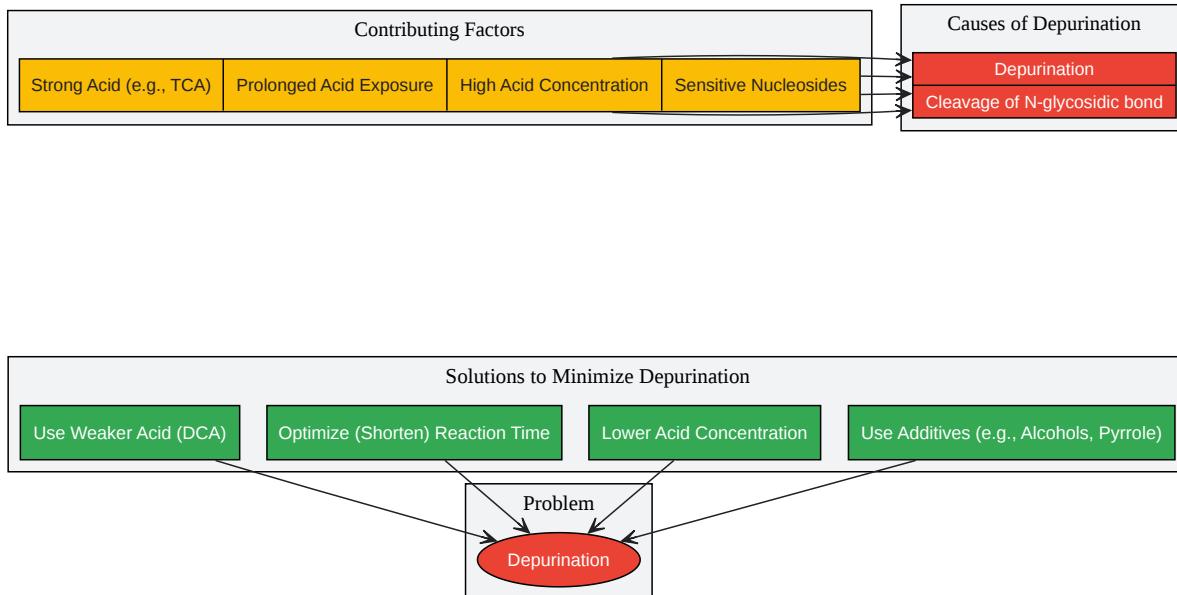
Troubleshooting Guide

Depurination, the cleavage of the glycosidic bond between a purine base (adenine or guanine) and the deoxyribose sugar, is a critical side reaction that can occur during the acid-catalyzed removal of the 5'-dimethoxytrityl (DMT) group.^{[1][2]} This can lead to chain cleavage during the final basic deprotection step, resulting in truncated oligonucleotides and reduced yield of the desired full-length product.^{[1][3]}

Problem: Low yield of full-length oligonucleotide, with evidence of shorter fragments upon analysis.

This is a common symptom of excessive depurination followed by chain cleavage. Follow this troubleshooting workflow to diagnose and resolve the issue.





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References

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- 3. glenresearch.com [glenresearch.com]
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